

Standard Operating Procedure: Disposal of AM694 4-Iodo Isomer

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Compound of Interest

Compound Name: AM694 4-iodo isomer

CAS No.: 1427325-92-5

Cat. No.: B583787

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Executive Safety Summary

AM694 4-iodo isomer (1-(5-fluoropentyl)-3-(4-iodobenzoyl)indole) is a structural isomer of the synthetic cannabinoid AM694. It acts as a potent agonist for the cannabinoid receptors (CB1/CB2).

Critical Warning: This compound presents a dual-hazard profile:

- **Toxicological:** Extreme potency. Inhalation or skin absorption of microgram quantities can cause severe physiological effects (tachycardia, seizures, psychosis).
- **Chemical:** It contains both Iodine and Fluorine. Improper incineration at low temperatures can release toxic halogens and fluorinated byproducts.

Disposal Directive: This substance must NEVER be disposed of down the drain or via standard trash. It requires High-Temperature Incineration via a licensed hazardous waste vendor, strictly following Chain of Custody (CoC) protocols due to its controlled substance status.

Regulatory & Classification Framework

Before physical handling, you must establish the legal status of the material. In many jurisdictions (including the US), AM694 is a Schedule I Controlled Substance. The 4-iodo isomer is treated as a Schedule I substance under the Federal Analogue Act if intended for human consumption, but in a research setting, it should be treated with the same strict controls to prevent diversion and ensure compliance.

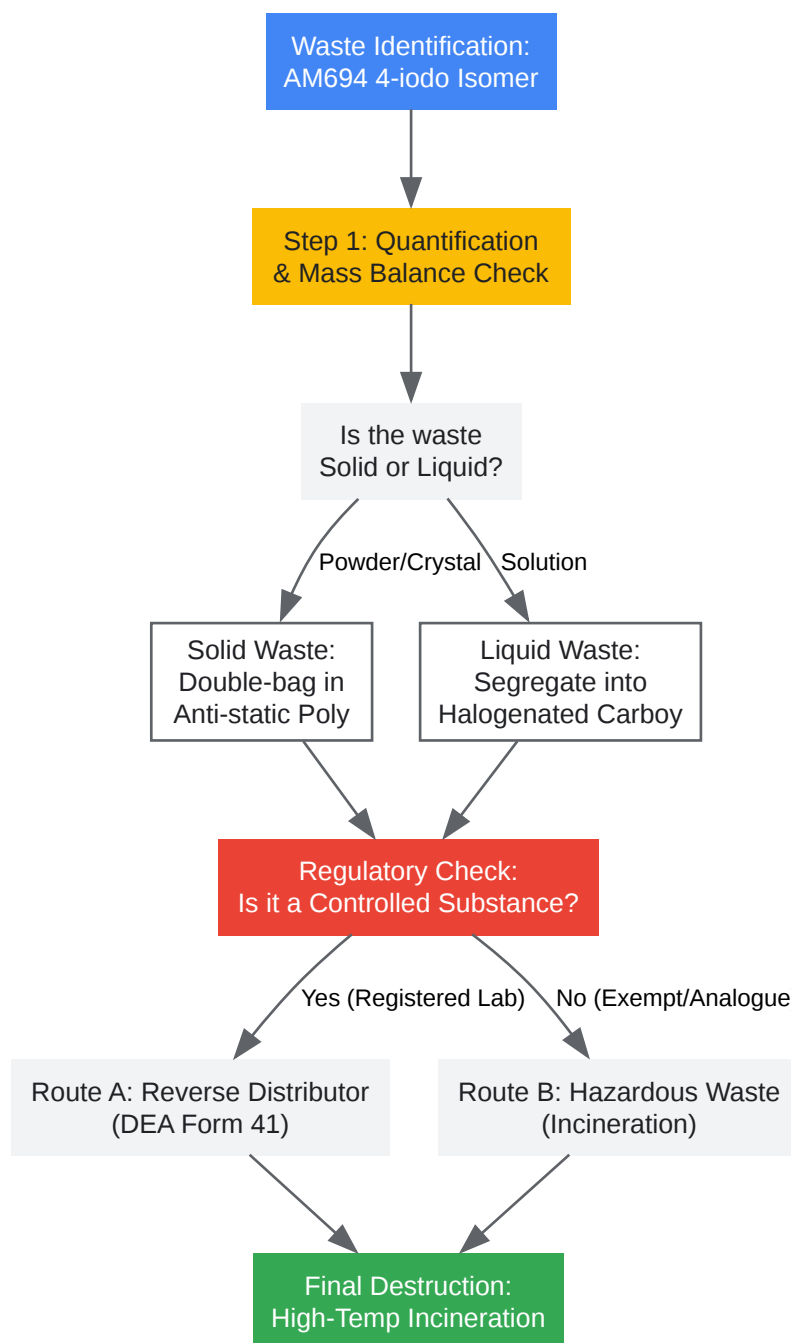
Waste Stream Classification (EPA/RCRA)

For chemical waste manifesting, categorize as follows:

- Primary Waste Code: D001 (Ignitable - if in solvent) or Toxic (Non-specific).
- Secondary Characteristic: Halogenated Organic.
- Lab Pack Category: High-Potency / Cytotoxic-like protocols.

Operational Workflow: Decision Matrix

The following diagram outlines the critical decision path for disposing of AM694 isomers.



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Figure 1: Decision matrix for the segregation and routing of halogenated synthetic cannabinoids.

Detailed Disposal Protocol

Phase 1: Preparation and Personal Protective Equipment (PPE)

Objective: Prevent exposure and cross-contamination.

- Engineering Controls: All manipulations must occur inside a certified Chemical Fume Hood or Glove Box.
- PPE: Nitrile gloves (double-gloved, 0.11mm min thickness), Tyvek lab coat, and safety goggles. Respiratory protection (N95 or P100) is required if handling open powders outside a glove box.

Phase 2: Solubilization (For Pure Solids)

To prevent the dispersion of high-potency dust during transport, it is best practice to solvate small quantities of solid waste if immediate destruction isn't possible.

- Dissolve the AM694 isomer in a minimal amount of Methanol or Ethanol.
- Why: This traps the particulate matter, reducing inhalation risk downstream, and allows for easier transfer into waste carboys.

Phase 3: Packaging and Labeling

Trust Protocol: The label is the primary communication tool for the disposal vendor. Ambiguity leads to accidents.

Parameter	Specification
Container Type	HDPE or Glass (Amber preferred for light stability).
Segregation	Halogenated Organics. Do NOT mix with acids or oxidizers.
Labeling	Must read: "Hazardous Waste - Halogenated Solvent - Contains AM694 (Synthetic Cannabinoid) - High Toxicity."
Secondary Containment	Place the primary container inside a sealed polyethylene bag or a secondary tub during transport.

Phase 4: Decontamination of Work Area

After waste packaging, the immediate area must be neutralized.

- Solvent Wash: Wipe surfaces with Methanol.
- Surfactant Wash: Follow with a soapy water wash (Alconox or similar) to remove residues.
- Disposal of Wipes: All wipes used in this process must be treated as solid hazardous waste containing AM694.

Phase 5: Documentation (Chain of Custody)

If the substance is held under a DEA license:

- Inventory Update: Log the mass removed from the active inventory.
- Form 41: If destroying on-site (rarely permitted without specific variances), complete DEA Form 41.
- Reverse Distributor: The preferred method is transferring custody to a DEA-registered Reverse Distributor. They will issue the proof of destruction.

Emergency Contingencies

Accidental Spillage

- Evacuate: Clear the immediate area.
- Isolate: Close the fume hood sash.
- Neutralize: Do not use air-pressure to clean. Use wet-wiping methods (methanol-dampened pads) to pick up solids.
- Report: Notify the Chemical Hygiene Officer (CHO) immediately.

Exposure Response

- Inhalation: Move to fresh air immediately. Seek emergency medical attention. Mention "Synthetic Cannabinoid Agonist."
- Skin Contact: Wash with soap and water for 15 minutes. Do not use ethanol on skin (increases absorption).

References

- U.S. Department of Justice, Drug Enforcement Administration. Disposal of Controlled Substances. Diversion Control Division. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations. [[Link](#)]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 25026 (AM-694). [[Link](#)]
- National Research Council. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. The National Academies Press. [[Link](#)]
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Address: 3281 E Guasti Rd

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